

# An In-depth Technical Guide to Allethrolone: Nomenclature, Properties, and Experimental Considerations

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## Compound of Interest

Compound Name: Allethrolone

Cat. No.: B1665232

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Allethrolone**, a key chemical intermediate in the synthesis of pyrethroid insecticides. This document details its nomenclature, chemical and physical properties, and outlines relevant experimental protocols for its synthesis, purification, analysis, and the investigation of its biological activity.

## Nomenclature and CAS Number Identification

**Allethrolone** is a cyclopentenone derivative and a crucial precursor in the production of synthetic pyrethroids, such as allethrin. Accurate identification is paramount for research and development.

IUPAC Name: 4-hydroxy-3-methyl-2-(2-propen-1-yl)-2-cyclopenten-1-one[1]

Synonyms:

- (1)-2-Allyl-4-hydroxy-3-methylcyclopent-2-en-1-one[2]
- (RS)-4-Hydroxy-3-methyl-2-(2-propenyl)-2-cyclopenten-1-one
- (±)-**Allethrolone**

- 2-Allyl-4-hydroxy-3-methyl-2-cyclopenten-1-one[2]
- 4-Hydroxy-3-methyl-2-(2-propenyl)-2-cyclopenten-1-one
- NSC 42192[2]
- dl-**Allethrolone**

CAS Registry Number:

- Primary CAS Number: 29605-88-7[2]
- Deprecated CAS Number: 551-45-1

## Physicochemical Properties

A thorough understanding of **Allethrolone**'s physicochemical properties is essential for its handling, formulation, and analysis. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	152.19 g/mol	[2]
Appearance	Solid powder	[2]
Boiling Point	275.7 °C at 760 mmHg (estimated)	[3][4]
Density	1.082 g/cm <sup>3</sup>	[3][5]
Flash Point	115.2 °C (estimated)	[3][5]
Solubility	Soluble in DMSO	[2]
logP (o/w)	0.420 (estimated)	[6]
Refractive Index	1.533	[3][5]
Vapor Pressure	0.001 mmHg at 25°C	[3][5]

## Experimental Protocols

This section provides an overview of methodologies for the synthesis, purification, analysis, and investigation of the biological activity of **Allethrolone**. While specific, detailed protocols for every aspect of **Allethrolone** research are not exhaustively available in single sources, this guide compiles and references established methods for related compounds and techniques.

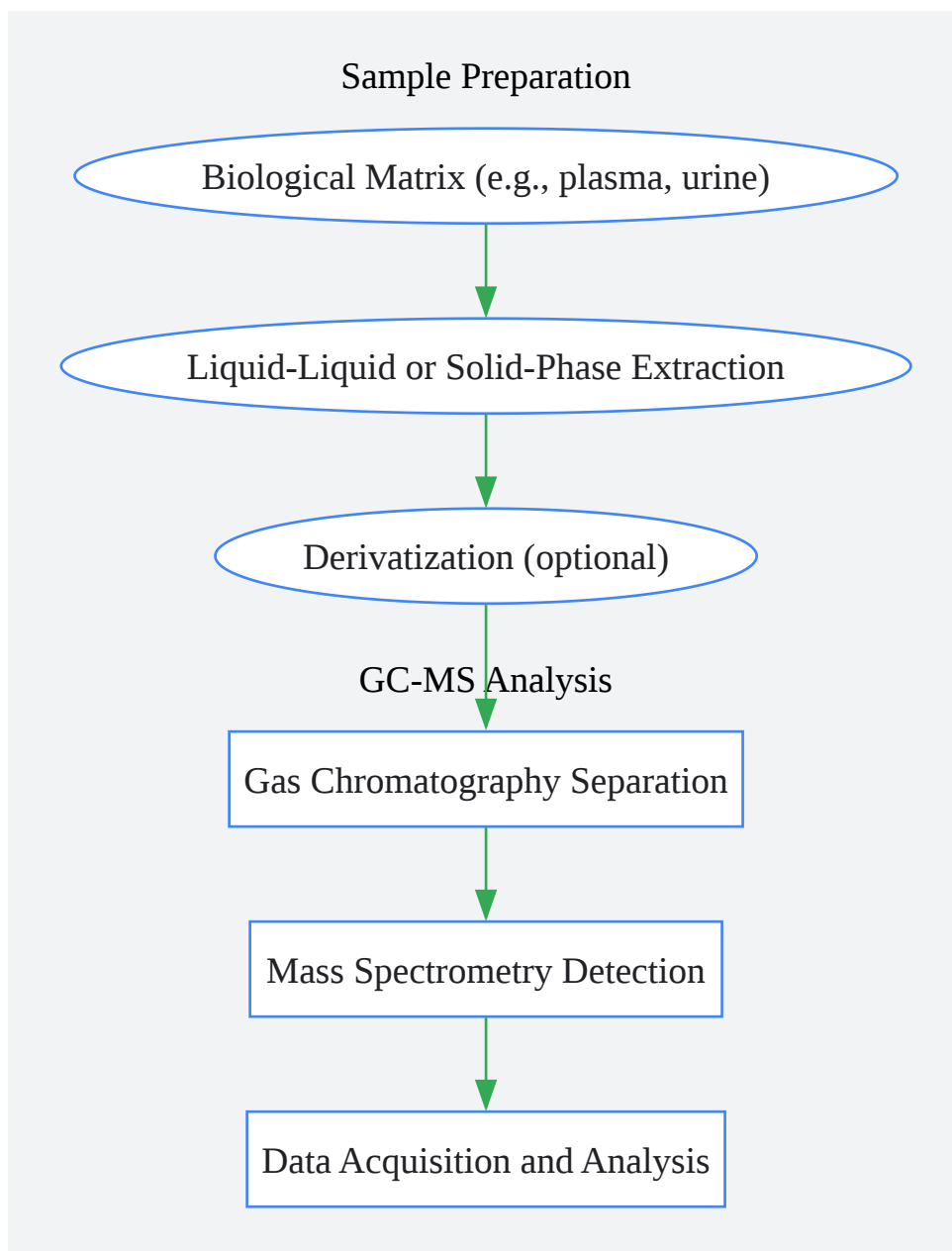
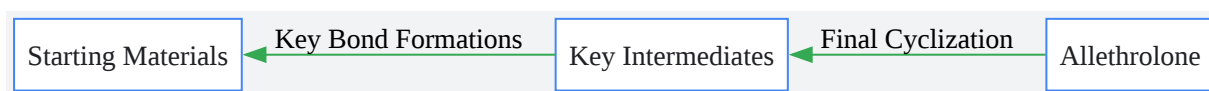
### Synthesis of Allethrolone

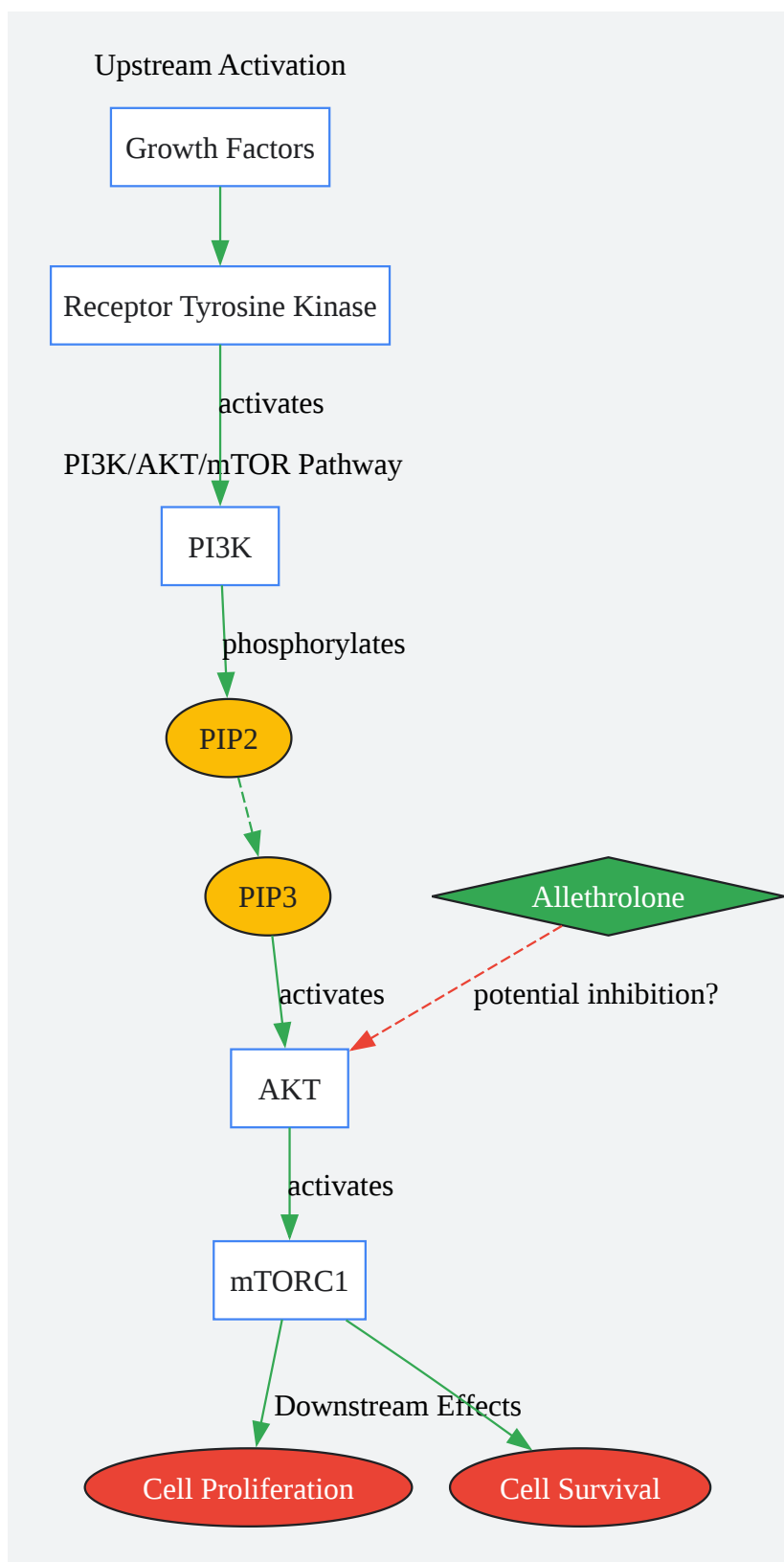
Several synthetic routes to **Allethrolone** have been reported. One common method involves the reaction of a furan compound in a dioxane/water mixture, followed by refluxing and extraction.

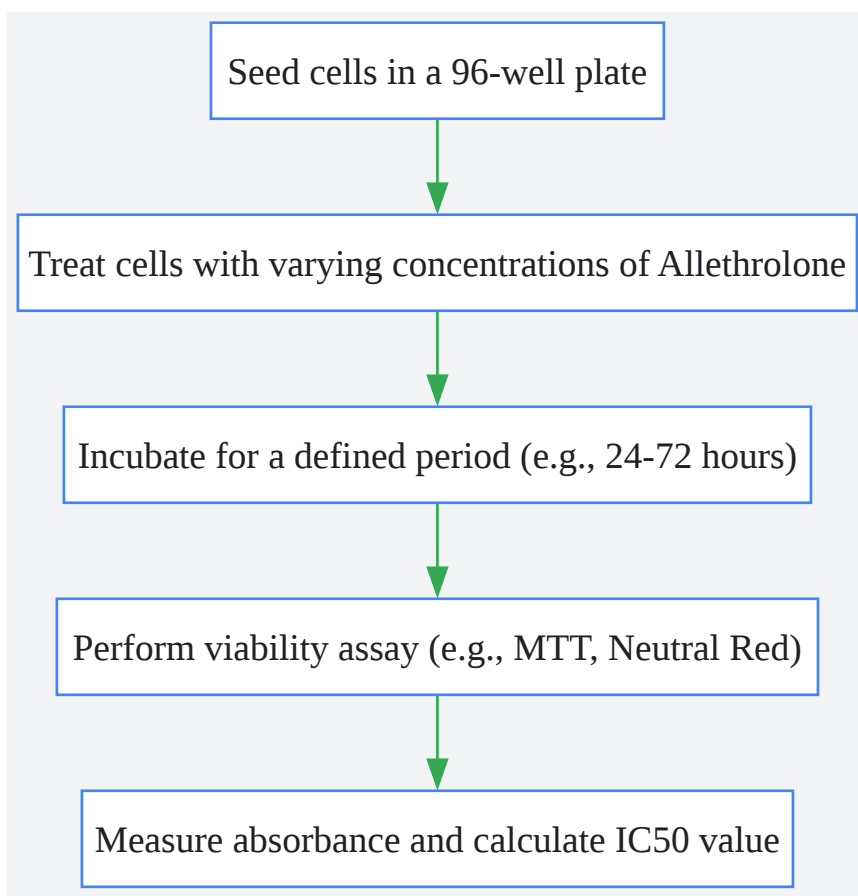
Example Protocol Outline:

- **Reaction Setup:** A furan derivative (e.g., 300 mg of a compound with the formula  $C_{10}H_{14}O$ ) is added to a mixture of dioxane (3.0 ml) and water (2.0 ml).<sup>[7]</sup> Hydroquinone (10 mg) is then added as a stabilizer.<sup>[7]</sup>
- **Buffering and Reflux:** A phosphate buffer solution (prepared from potassium dihydrogen phosphate and sodium monohydrogen phosphate in water) is added to the reaction mixture.<sup>[7]</sup> The solution is then refluxed for approximately 90 minutes.<sup>[7]</sup>
- **Extraction:** After cooling, water is added, and the solution is saturated with sodium chloride. The product is extracted twice with diethyl ether.<sup>[7]</sup>
- **Drying and Purification:** The combined ether layers are dried over magnesium sulfate, and the solvent is evaporated.<sup>[7]</sup> The crude product is then purified by column chromatography on silica gel to yield **Allethrolone**.<sup>[7]</sup>

A retrosynthesis scheme for **Allethrolone** is presented below.







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